

improving the resolution of loratadine and pseudoephedrine peaks in chromatography

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Compound of Interest

Compound Name: *Loratadine/pseudoephedrine*

Cat. No.: *B157648*

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Technical Support Center: Chromatography of Loratadine and Pseudoephedrine

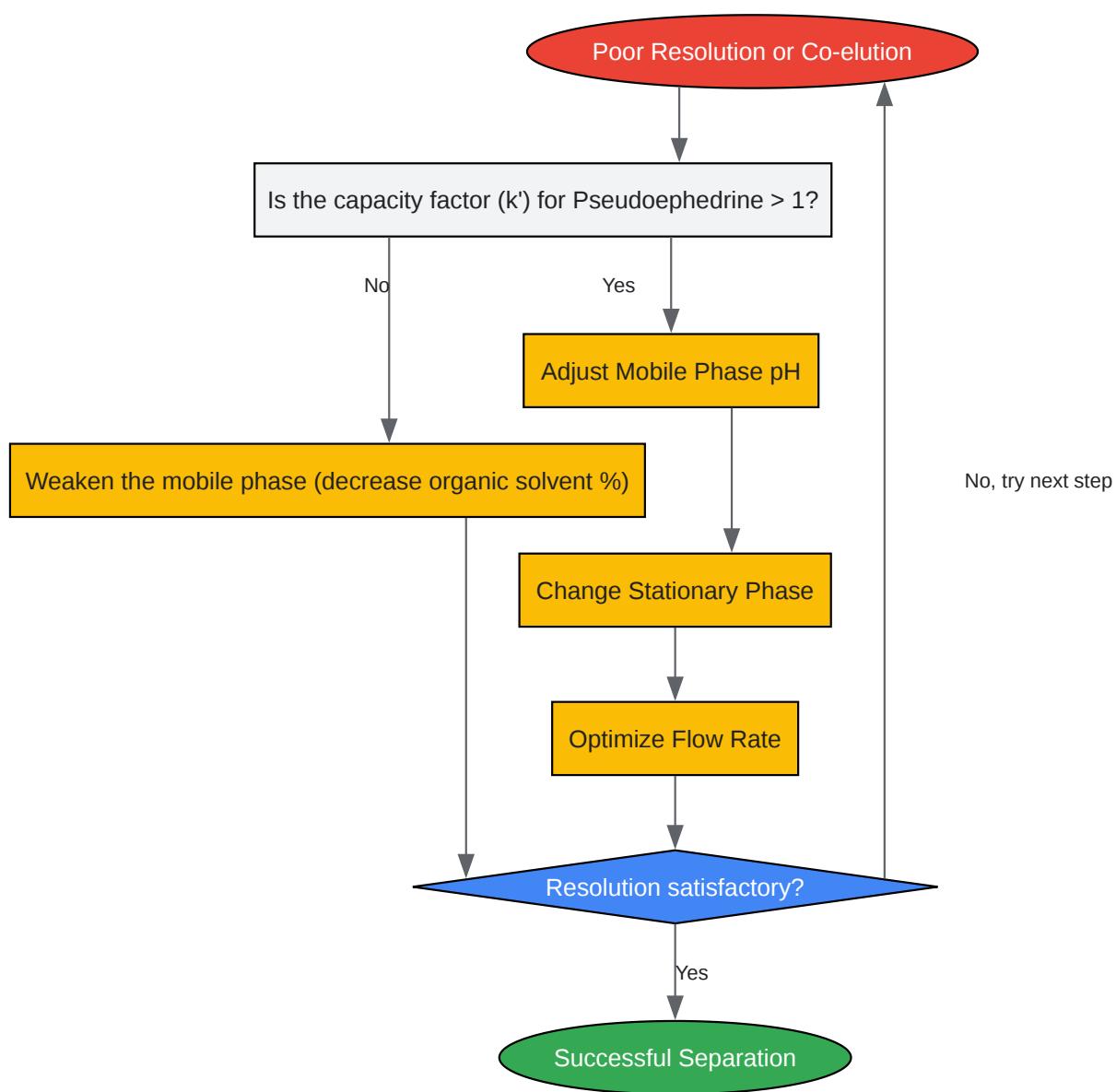
Welcome to the Technical Support Center for the chromatographic analysis of loratadine and pseudoephedrine. This resource provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals optimize the resolution of these compounds.

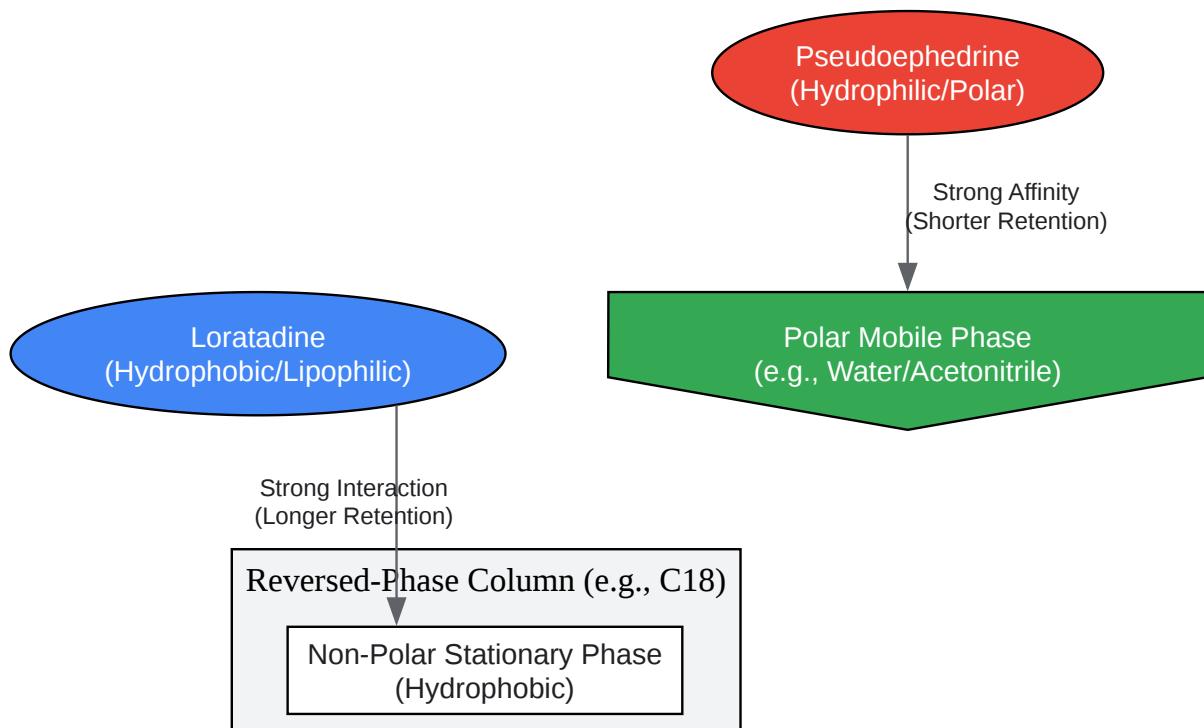
Troubleshooting Guide

This guide addresses common issues encountered during the chromatographic separation of loratadine and pseudoephedrine.

Issue: Poor Resolution or Co-elution of Loratadine and Pseudoephedrine Peaks

Poor resolution between loratadine and pseudoephedrine is a frequent challenge due to their differing polarities; pseudoephedrine is hydrophilic, while loratadine is hydrophobic.[\[1\]](#)[\[2\]](#) This disparity can lead to pseudoephedrine eluting near the solvent front with minimal retention, while loratadine is strongly retained, especially in reversed-phase chromatography.[\[1\]](#)





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References

- 1. thepharmajournal.com [thepharmajournal.com]
- 2. researchgate.net [researchgate.net]
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